

An In-depth Technical Guide to (S)-1-N-Boc-2-Cyanopiperidine

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Compound of Interest

Compound Name: (S)-1-N-Boc-2-Cyano-piperidine

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For Researchers, Scientists, and Drug Development Professionals

(S)-1-N-Boc-2-cyanopiperidine, a chiral piperidine derivative, is a versatile building block in modern organic synthesis. Its unique structural features, combining a Boc-protected amine and a nitrile group on a stereodefined piperidine ring, make it a valuable intermediate in the development of complex molecular architectures, particularly in the pharmaceutical industry. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications.

Core Chemical Properties

(S)-1-N-Boc-2-cyanopiperidine is a white to off-white solid at room temperature. The Boc (tert-butoxycarbonyl) protecting group offers stability under a range of reaction conditions, while the cyano group provides a versatile handle for further chemical transformations.

Property	Value	Reference
IUPAC Name	(S)-tert-butyl 2-cyanopiperidine-1-carboxylate	N/A
CAS Number	242459-44-5	[1]
Molecular Formula	C ₁₁ H ₁₈ N ₂ O ₂	[1]
Molecular Weight	210.27 g/mol	[1]
Appearance	White to off-white solid	N/A
Melting Point	62-67 °C (for racemic mixture)	[2]
Boiling Point (Predicted)	325.3 ± 35.0 °C	N/A
Density (Predicted)	1.07 g/cm ³	[3]
Solubility	Soluble in methanol and chloroform.	[3][4]

Spectroscopic Data

Detailed spectroscopic data for (S)-1-N-Boc-2-cyanopiperidine is not readily available in the public domain. However, spectral information for the corresponding (R)-isomer and related structures can provide valuable comparative insights. Researchers are advised to acquire and interpret their own analytical data for confirmation.

Reactivity and Stability

The chemical behavior of (S)-1-N-Boc-2-cyanopiperidine is dictated by its functional groups: the Boc-protected amine and the nitrile.

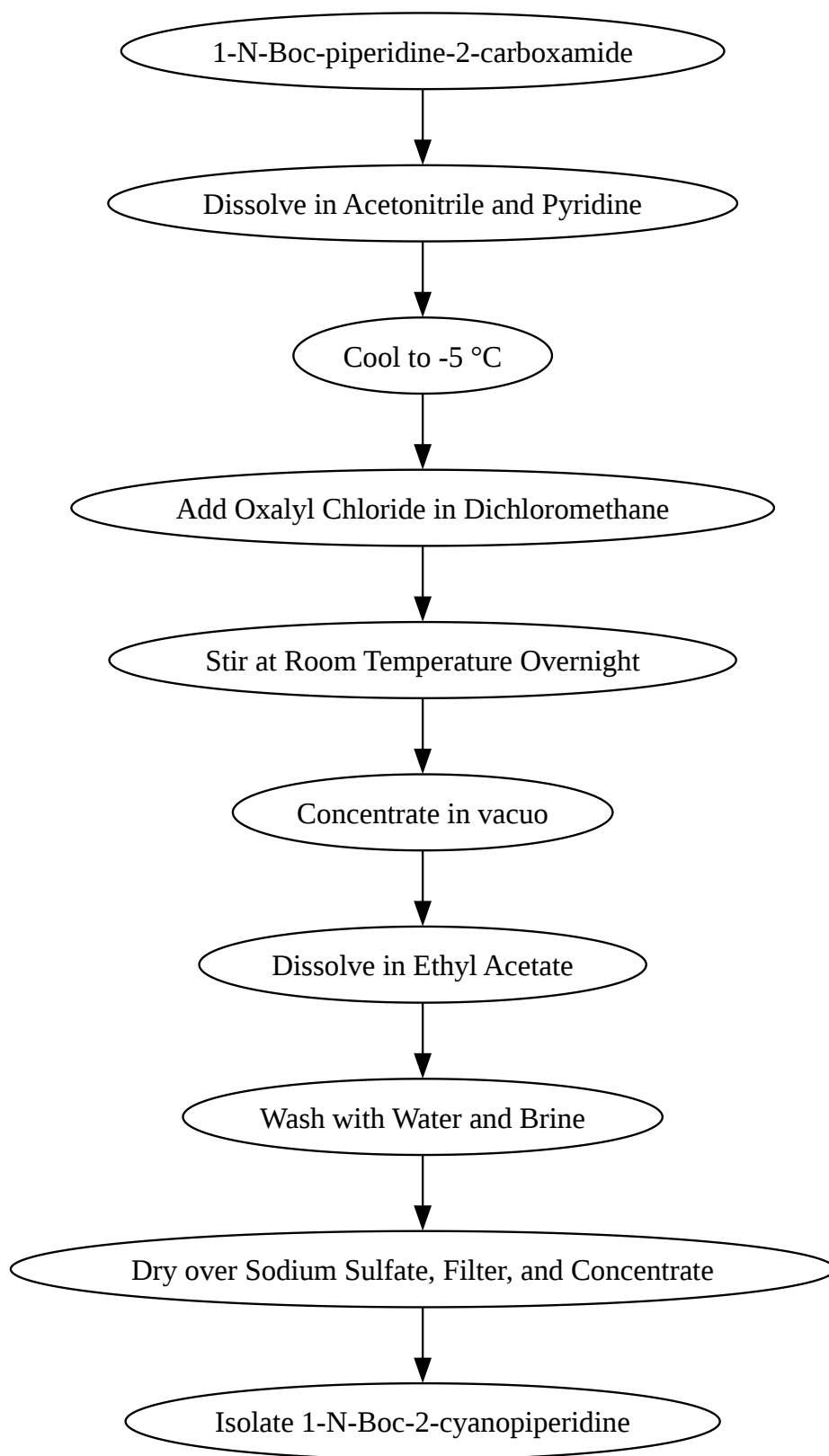
- Boc Group:** The tert-butoxycarbonyl group is a robust protecting group, stable to most nucleophilic and basic conditions. It is, however, readily cleaved under acidic conditions (e.g., trifluoroacetic acid) to yield the free secondary amine.
- Cyano Group:** The nitrile functionality is a versatile precursor for a variety of chemical transformations. It can be hydrolyzed to a carboxylic acid or an amide, reduced to a primary amine, or reacted with organometallic reagents to form ketones.

- **Stability:** The racemic form, 1-Boc-2-cyanopiperidine, is reported to have a half-life of approximately 10 hours in water, suggesting moderate stability to hydrolysis.^[5] The compound should be stored in a dry environment at 2-8°C.^[3]

Experimental Protocols

General Synthesis of 1-N-Boc-2-cyanopiperidine (Racemic)

A common method for the synthesis of the racemic compound involves the dehydration of the corresponding primary amide, 1-N-Boc-piperidine-2-carboxamide.



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Caption: Inhibition of POP by derivatives of (S)-1-N-Boc-2-cyanopiperidine.

The inhibition of POP can lead to the induction of autophagy, a cellular process responsible for clearing aggregated proteins, which is often impaired in neurodegenerative conditions. [2] This suggests that POP inhibitors derived from (S)-1-N-Boc-2-cyanopiperidine may offer therapeutic benefits by not only modulating neuropeptide levels but also by enhancing cellular clearance mechanisms.

Other Applications

The chiral nature of (S)-1-N-Boc-2-cyanopiperidine also makes it a valuable component in the synthesis of:

- Bioactive peptides and alkaloids: The piperidine scaffold is a common motif in many natural products with diverse pharmacological activities.
- Asymmetric Catalysis: It can be used as a chiral ligand or a substrate in enantioselective reactions.

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